

Essential Safety and Logistical Information for Handling Caerulein, Desulfated TFA

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Compound of Interest

Compound Name: *Caerulein, desulfated tfa*

Cat. No.: *B15599465*

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For researchers, scientists, and drug development professionals, the safe and effective handling of synthetic peptides such as **Caerulein, desulfated TFA** is of paramount importance. This guide provides immediate safety protocols, operational plans for handling and disposal, and detailed procedural guidance to foster a secure laboratory environment and ensure research integrity. **Caerulein, desulfated TFA** is the desulfurated form of Caerulein, a decapeptide that shares the same five carboxyl-terminal amino acids as gastrin and cholecystokinin (CCK).[1][2] It is commonly used in research to induce acute pancreatitis in animal models to study the pathophysiology of the disease.[3][4]

Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is crucial to minimize exposure and prevent contamination when handling **Caerulein, desulfated TFA**. The required PPE is summarized in the table below. A risk assessment of the specific laboratory tasks should be conducted to determine if additional PPE is required.[5]

PPE Category	Item	Specifications and Use
Eye and Face Protection	Safety Goggles	Required for protection against liquid splashes and chemical vapors. Must be marked with "Z87" to signify adherence to ANSI Z87.1 standards. [5] [6]
Face Shield	Recommended when there is a high risk of splashing, such as during the initial reconstitution of the lyophilized powder. [5] [6]	
Hand Protection	Chemical-Resistant Gloves	Nitrile gloves are the minimum requirement for incidental contact. [5] Consider double-gloving for added protection, especially when handling concentrated solutions. Gloves should be removed and replaced immediately after any contact with the peptide. [5] [6]
Body Protection	Laboratory Coat	A standard lab coat is the minimum requirement to protect clothing and skin from potential splashes. [5] [6]
Respiratory Protection	Respirator/Dust Mask	Recommended when weighing and handling larger quantities of the lyophilized powder to avoid inhalation of fine particles. [5] [6]
General Laboratory Attire	Long Pants and Closed-Toe Shoes	Minimum attire for working in a laboratory where hazardous materials are present. [5]

Chemical and Physical Properties

Property	Value
Molecular Formula	C60H74F3N13O20S[2][7]
Formula Weight	1386.4[2]
Sequence	{Glp}{Gln}{Asp}{Tyr}{Thr}{Gly}{Trp}{Met}{Asp}{Phe}-NH2[2]
Appearance	Lyophilized powder
Storage Temperature	-20°C or colder for long-term storage.[5][7][8]

Operational Plan: Handling, Storage, and Disposal

Proper handling and storage are critical to maintain the stability and integrity of **Caerulein, desulfated TFA**.[\[5\]](#)

Receiving and Storage:

- Upon receipt, inspect the package for damage.
- For long-term storage, keep the lyophilized peptide at -20°C or colder in a tightly sealed, light-protective container in a desiccated environment.[\[5\]](#)[\[7\]](#)[\[8\]](#)
- Before opening, allow the container to equilibrate to room temperature in a desiccator to prevent moisture absorption, which can degrade the peptide.[\[5\]](#)

Reconstitution and Aliquoting:

- Work in a well-ventilated area, preferably a fume hood, when handling the lyophilized powder and solvents.[\[9\]](#)
- To reconstitute, add the appropriate sterile, low-pH buffer or solvent to the vial.[\[8\]](#) For hydrophobic peptides, organic solvents like DMSO or DMF may be necessary for initial dissolution, followed by careful dilution with an aqueous buffer.[\[9\]](#)
- Gently swirl or sonicate to dissolve the peptide; avoid vigorous shaking.[\[5\]](#)[\[10\]](#)

- It is recommended to create single-use aliquots to avoid repeated freeze-thaw cycles, which can degrade the peptide.[\[5\]](#)[\[8\]](#)[\[9\]](#)

Storage of Solutions:

- It is not recommended to store peptides in solution for long periods.[\[5\]](#)[\[9\]](#)
- If necessary, store aliquots at -20°C or -80°C.[\[5\]](#)[\[8\]](#)[\[9\]](#) Stock solutions may be stable for up to one month at -20°C and up to six months at -80°C.[\[1\]](#)[\[5\]](#)

Disposal:

- All materials that have come into contact with the peptide, including pipette tips, gloves, and empty vials, should be collected in a designated, clearly labeled hazardous waste container.[\[6\]](#)
- Aqueous waste solutions containing the peptide should also be collected as chemical waste.[\[6\]](#)
- All waste must be handled in accordance with local, state, and federal regulations.[\[11\]](#)

Emergency Procedures

In the event of exposure, immediate action is critical.

- Inhalation: Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately.[\[12\]](#)
- Skin Contact: Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor.[\[12\]](#)
- Eye Contact: Rinse with pure water for at least 15 minutes. Consult a doctor.[\[12\]](#)
- Ingestion: Rinse mouth with water. Do not use mouth-to-mouth resuscitation if the victim ingested the chemical.[\[12\]](#)

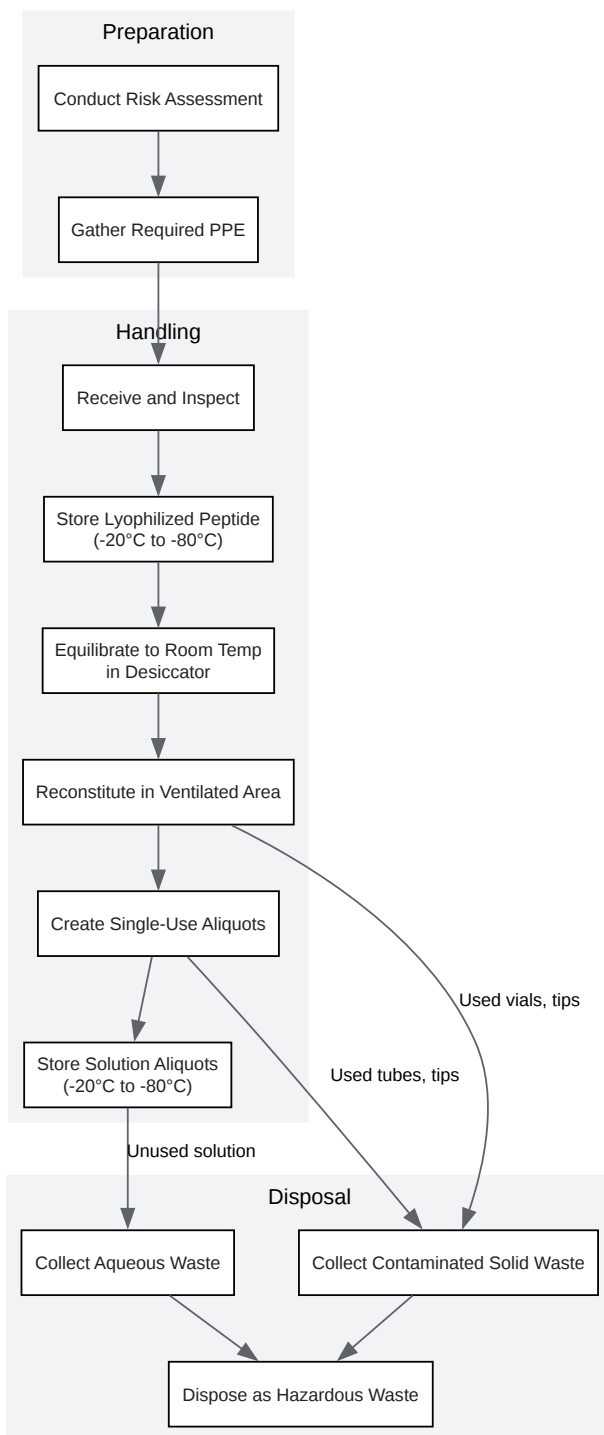
Experimental Protocols

While specific experimental protocols will vary depending on the research application, the use of Caerulein to induce acute pancreatitis in mice is a common procedure. Typically, mice are administered hourly intraperitoneal injections of caerulein at a dose of 50 µg/kg.[13] This induces pancreatic injury, characterized by edema, inflammation, and elevated serum amylase and lipase levels.[3][4]

Signaling Pathways

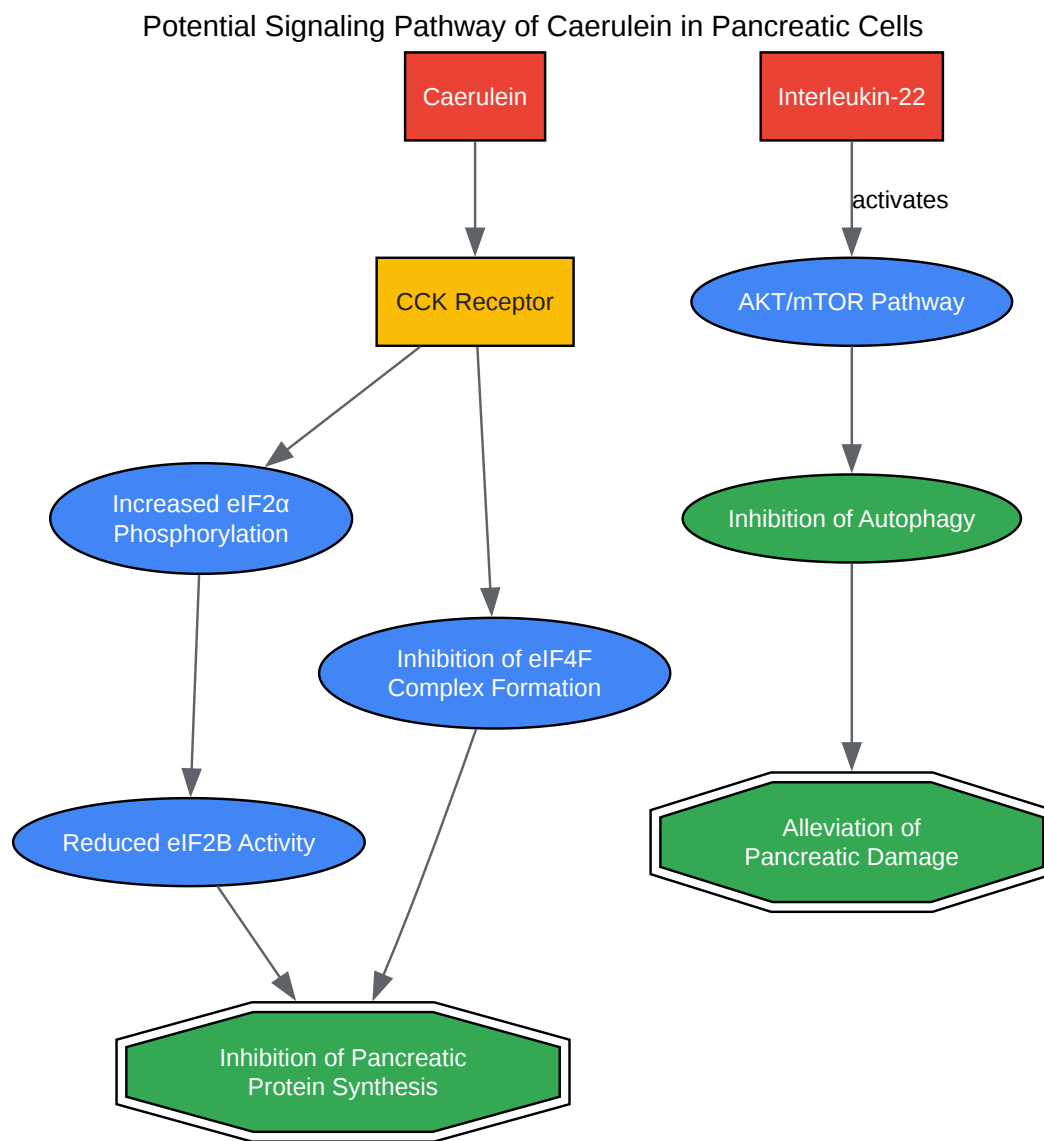
In the context of inducing acute pancreatitis, caerulein has been shown to inhibit pancreatic protein synthesis by affecting two major regulatory points of translation initiation: the activity of the guanine nucleotide exchange factor eIF2B and the formation of the eIF4F complex.[13] Additionally, some studies suggest that Interleukin-22 may alleviate caerulein-induced pancreatic damage by activating the AKT/mTOR pathway, which can lead to the inhibition of autophagy.[14]

Caerulein, Desulfated TFA Handling Workflow



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Caption: Workflow for the safe handling and disposal of **Caerulein, desulfated TFA**.



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Caption: Potential signaling pathways affected by Caerulein in pancreatic cells.

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